

5-Chloro-2-hydroxy-3-nitrobenzoic acid as a chemical intermediate

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-3-nitrobenzoic acid

CAS No.: 7195-78-0

Cat. No.: B2870157

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Technical Profile: 5-Chloro-2-hydroxy-3-nitrobenzoic Acid

CAS Registry Number: 7195-78-0 Synonyms: 5-Chloro-3-nitrosalicylic acid; 3-Nitro-5-chlorosalicylic acid Chemical Formula: $C_7H_4ClNO_5$ Molecular Weight: 217.56 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

5-Chloro-2-hydroxy-3-nitrobenzoic acid is a highly functionalized benzene derivative characterized by three distinct reactive sites: a carboxylic acid, a phenolic hydroxyl, and a nitro group.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its strategic importance lies in its role as a divergent intermediate:

- **Agrochemicals:** It serves as the direct precursor to 2,5-dichloro-3-nitrobenzoic acid, which is subsequently converted into the herbicide Chloramben (3-amino-2,5-dichlorobenzoic acid).
[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Pharmaceuticals: It acts as a pharmacophore for HIV integrase inhibition and a scaffold for synthesizing nitro-salicylanilide anthelmintics (bio-isosteres of Niclosamide).[1][2][3]

Chemical Identity & Properties

Property	Value	Note
Appearance	Yellow to tan crystalline powder	Typical of nitro-phenolic compounds.[1][2][3]
Melting Point	238–240 °C (dec.)[3]	High melting point due to intermolecular H-bonding.[1][2][3]
pKa (Predicted)	~2.1 (COOH), ~6.5 (OH)	Nitro group significantly increases acidity of the phenol.
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water.	Acidic pH increases water solubility.[3]
Reactivity	Electrophilic Aromatic Substitution (blocked), Nucleophilic Aromatic Substitution (activated).	The Nitro group activates the ortho-OH for displacement.[3]

Synthesis & Production

The industrial synthesis of **5-chloro-2-hydroxy-3-nitrobenzoic acid** is achieved via the regioselective nitration of 5-chlorosalicylic acid.[1][2][3] The directing effects of the substituents ensure high selectivity for the 3-position.

Mechanism of Regioselectivity

- OH Group (C2): Strongly activating, ortho/para director.
- Cl Group (C5): Weakly deactivating, ortho/para director.
- COOH Group (C1): Deactivating, meta director.

Outcome: The C5 position is blocked by Chlorine. The C4 and C6 positions are deactivated by the meta-directing COOH or sterically less favored.[3] The C3 position is ortho to the strongly activating OH group and meta to the COOH group, making it the most nucleophilic site for the nitronium ion (

) attack.

Experimental Protocol: Nitration of 5-Chlorosalicylic Acid

Note: This protocol is adapted from standard nitration procedures for salicylic acid derivatives.

Reagents:

- 5-Chlorosalicylic acid (1.0 eq)[1][2][3]
- Nitric Acid (fuming or 70%, 1.1 eq)
- Sulfuric Acid (solvent/catalyst)[5][6]
- Ice/Water (for quenching)[2]

Step-by-Step Methodology:

- **Dissolution:** Dissolve 5-chlorosalicylic acid in concentrated at 0–5 °C. Ensure complete dissolution to prevent localized hotspots.
- **Nitration:** Add the Nitric Acid dropwise over 30–60 minutes, maintaining the internal temperature below 10 °C. The reaction is exothermic.
- **Digestion:** Allow the mixture to warm to room temperature (20–25 °C) and stir for 2–4 hours. Monitor via TLC (Mobile phase: MeOH/DCM).
- **Quenching:** Pour the reaction mixture slowly onto crushed ice (5x volume) with vigorous stirring. The product will precipitate as a yellow solid.
- **Isolation:** Filter the solid, wash with cold water until the filtrate is neutral (pH ~6–7), and dry under vacuum at 50 °C.

- Purification: Recrystallize from ethanol/water if necessary to remove traces of dinitro species.

Key Reactivity & Downstream Applications[1][2][3]

Pathway A: Agrochemical Synthesis (The Chloramben Route)

This is the most significant industrial application. The phenolic hydroxyl group is converted into a chlorine atom. This transformation is unusual for phenols but is facilitated by the ortho-nitro group, which activates the C-O bond for nucleophilic aromatic substitution.

Target: 2,5-Dichloro-3-nitrobenzoic acid (Precursor to Chloramben).[1][2][3]

Reaction Logic:

- Activation: Reaction with Thionyl Chloride () or Phosgene in the presence of a catalyst (DMF or tertiary amine).
- Substitution: The phenolic OH is replaced by Cl.[3][7] The carboxylic acid is temporarily converted to the acid chloride.[8]
- Hydrolysis (Saponification): The acid chloride is hydrolyzed back to the carboxylic acid, while the aryl chloride remains stable.



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Figure 1: The conversion of the salicylic core to the benzoic acid herbicide scaffold.[1][2]

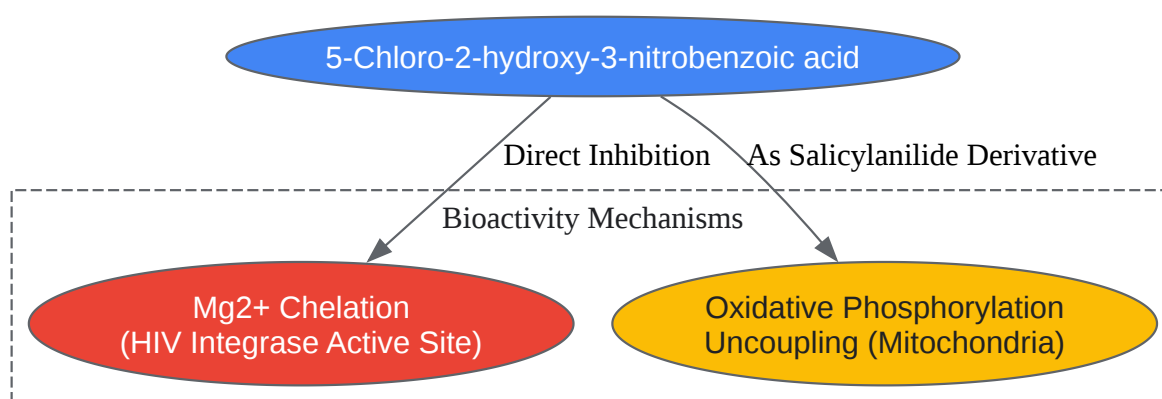
Pathway B: Pharmaceutical Scaffolds (HIV & Anthelmintics)

The 5-chloro-3-nitrosalicylic acid core possesses intrinsic biological activity and serves as a building block for salicylanilides.[1][2][3]

- **HIV Integrase Inhibition:** The free acid form (**5-Chloro-2-hydroxy-3-nitrobenzoic acid**) has been identified as a potent inhibitor of HIV integrase, the enzyme responsible for integrating viral DNA into the host genome.[1][2][3] The mechanism involves the chelation of the cofactor in the enzyme's active site by the salicylic acid moiety (OH and COOH).
- **Salicylanilide Synthesis:** Coupling the carboxylic acid with various anilines yields nitro-salicylanilides, which are screened for anthelmintic (anti-parasitic) activity.[3]

Synthesis Protocol: Amide Coupling

- **Activation:** Treat **5-chloro-2-hydroxy-3-nitrobenzoic acid** with (reflux, 2h) to form the acid chloride. Note: Unlike Pathway A, avoid DMF/high temp to prevent OH replacement.
- **Coupling:** React the crude acid chloride with the target aniline (e.g., 2-chloro-4-nitroaniline) in THF/DCM with a base (TEA or Pyridine).
- **Product:** Yields the corresponding salicylanilide.



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Figure 2: Pharmacological mechanisms of action for the core and its derivatives.[1][2][3]

Safety & Handling

Hazard Classification (GHS):

- H302: Harmful if swallowed.[1][3]
- H315/H319: Causes skin irritation / Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Critical Precautions:

- Nitration Risks: The synthesis involves nitration, which carries a risk of thermal runaway. Temperature control is critical.
- Dust Explosion: Finely powdered nitro compounds can be explosive.[1][3] Grounding of equipment is mandatory.[3]
- Incompatibility: Avoid contact with strong bases and reducing agents (hydrazine, borohydrides) unless under controlled reaction conditions.

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